

safety precautions and handling of 1-Octadecene in the lab

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Compound of Interest

Compound Name: 1-Octadecene

Cat. No.: B091540

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An In-depth Technical Guide to the Safe Handling of **1-Octadecene** in the Laboratory

Introduction

1-Octadecene is a long-chain alpha-olefin commonly utilized in research and development, particularly in the synthesis of nanoparticles and quantum dots where it often serves as a non-coordinating, high-boiling point solvent. Its unique properties necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols to ensure the well-being of laboratory personnel. This guide provides comprehensive safety precautions, handling procedures, and emergency responses tailored for researchers, scientists, and drug development professionals working with **1-Octadecene**.

Hazard Identification and Classification

1-Octadecene is classified as a hazardous substance. The primary hazard is its aspiration toxicity; it may be fatal if swallowed and enters the airways.^{[1][2][3][4]} Repeated exposure may also cause skin dryness or cracking.^{[1][4]}

GHS Hazard Statements:

- H304: May be fatal if swallowed and enters airways.^{[1][3][4]}
- EUH066: Repeated exposure may cause skin dryness or cracking.^{[1][4]}

Signal Word: Danger^{[1][3]}

Hazard Pictogram:

- Health Hazard (GHS08)

Physical and Chemical Properties

Understanding the physical and chemical properties of **1-Octadecene** is crucial for its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₆	[1][3][5]
Molecular Weight	252.48 g/mol	[1][6][7][8]
Appearance	Colorless liquid or white semi-solid	[5][6][7]
Melting Point	14-18 °C (57-64 °F)	[5][7]
Boiling Point	314-317 °C (597-603 °F) at 760 mmHg	[7]
Density	0.789 g/mL at 20-25 °C	[3]
Vapor Pressure	0.0000675 mmHg	[5]
Vapor Density	8.71 (Air = 1.0)	[2]
Solubility	Insoluble in water; Soluble in hydrocarbon solvents.	[2][4][6][7]

Toxicological Data

Toxicological data is essential for assessing health risks associated with exposure.

Toxicity Endpoint	Species	Route	Value	Classification	Source
Acute Oral Toxicity (LD50)	Rat	Oral	> 10,000 mg/kg	Not classified as acutely toxic	[2]
Skin Irritation	Rabbit	Skin	No skin irritation	Not classified	[2]
Eye Irritation	-	Eye	No eye irritation	Not classified	[2]
Sensitization	Guinea Pig	Skin	Did not cause sensitization	Not a skin sensitizer	[2][4]
Repeated Dose Toxicity (NOEL)	Rat	Oral Gavage	1,000 mg/kg/day	-	[2][4]
Aspiration Hazard	-	-	-	Category 1	[2][3][4]

Fire and Explosion Hazards

1-Octadecene is a combustible liquid with a slight fire hazard when exposed to heat or flame. [6]

Hazard Parameter	Value	Source
Flash Point	149-155 °C (300-311 °F) - Closed Cup	[7]
Autoignition Temperature	250 °C (482 °F)	[4][7][9]
Flammability	Combustible Liquid	[3][6]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂)	[3][4][6][10]
Explosion Hazard	Vapors may form explosive mixtures with air upon intense heating.[3] Mists containing the material may be explosive.[6]	

Suitable Extinguishing Media: Water spray, water fog, foam, dry chemical, carbon dioxide (CO₂).[1][3][11] Unsuitable Extinguishing Media: High volume water jet.[4][9]

Experimental Protocols

Adherence to standardized protocols is paramount for minimizing risk.

Standard Handling and Storage Protocol

- Engineering Controls:
 - Always handle **1-Octadecene** in a well-ventilated area.[6]
 - Use a chemical fume hood or provide local exhaust ventilation to minimize inhalation of vapors or mists.[1][11]
 - Ensure emergency eye wash fountains and safety showers are readily accessible in the immediate vicinity of potential exposure.[11]
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear neoprene or nitrile rubber gloves. Inspect gloves for integrity before each use.[1][11]

- Eye Protection: Chemical safety goggles are mandatory. Contact lenses should not be worn.^[11] A face shield may be required for splash hazards.^[1]
- Skin and Body Protection: Wear a lab coat or a complete chemical-resistant suit.^{[1][11]} Safety shoes are also recommended.^{[2][4]}
- Respiratory Protection: If there is a risk of inhalation and engineering controls are insufficient, use a NIOSH-approved air-purifying respirator with organic vapor cartridges.^{[1][4][9]}
- Handling Procedures:
 - Avoid all personal contact, including inhalation of vapors and skin/eye contact.^[6]
 - Do not eat, drink, or smoke in the handling area.^{[2][4][6]}
 - Avoid splash filling and do not use compressed air for filling or discharging operations.^[6]
 - Keep containers securely sealed when not in use.^[6]
 - Wash hands thoroughly with soap and water after handling and before leaving the work area.^{[1][11]}
- Storage:
 - Store in a cool, dry, well-ventilated area away from heat and ignition sources.^{[6][11]}
 - Keep containers tightly closed.^{[2][11]}
 - Store away from incompatible materials, such as strong oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches).^{[6][11]}
 - Ensure storage containers are clearly labeled and regularly inspect for leaks.^[6]

Spill Response Protocol

- Immediate Actions:
 - Evacuate unnecessary personnel from the spill area.^{[1][11]}

- Eliminate all ignition sources (e.g., open flames, sparks).[6]
- Increase ventilation in the area.[6]
- Don appropriate PPE, including respiratory protection if necessary.[1]
- Containment and Cleanup:
 - Prevent the spill from entering drains, sewers, or public waters.[1][2][11]
 - Contain the spill using dikes or inert absorbent materials like sand, earth, silica gel, or universal binder.[2][6][9][11]
 - Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[1][2]
- Post-Cleanup:
 - Wash the spill area thoroughly.[6]
 - Dispose of contaminated materials and waste as hazardous waste through a licensed disposal company.[1]

First Aid Protocol

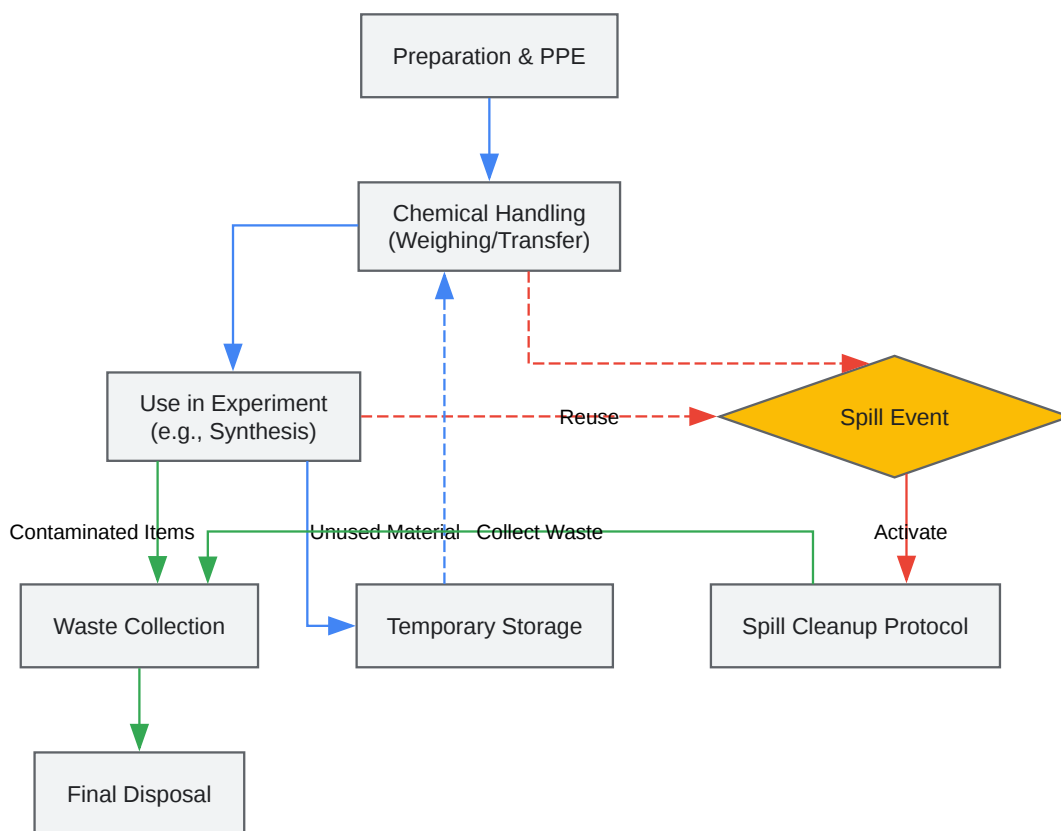
- Ingestion:
 - Crucial: Do NOT induce vomiting.[1][4] There is a high risk of aspiration, which can be fatal.
 - Immediately call a poison center or doctor.[1][2][3][4]
 - If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person.[1]
- Inhalation:
 - Move the person to fresh air.[1][3]

- If breathing is difficult or stops, provide artificial respiration.[1]
- Seek medical attention if symptoms persist.[2][4][9]
- Skin Contact:
 - Remove contaminated clothing.
 - Wash the affected area with plenty of soap and water.[1][11]
 - Get medical advice if irritation develops or persists.[11]
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[11]
 - Remove contact lenses if present and easy to do. Continue rinsing.[11]
 - Seek immediate medical attention.[11]

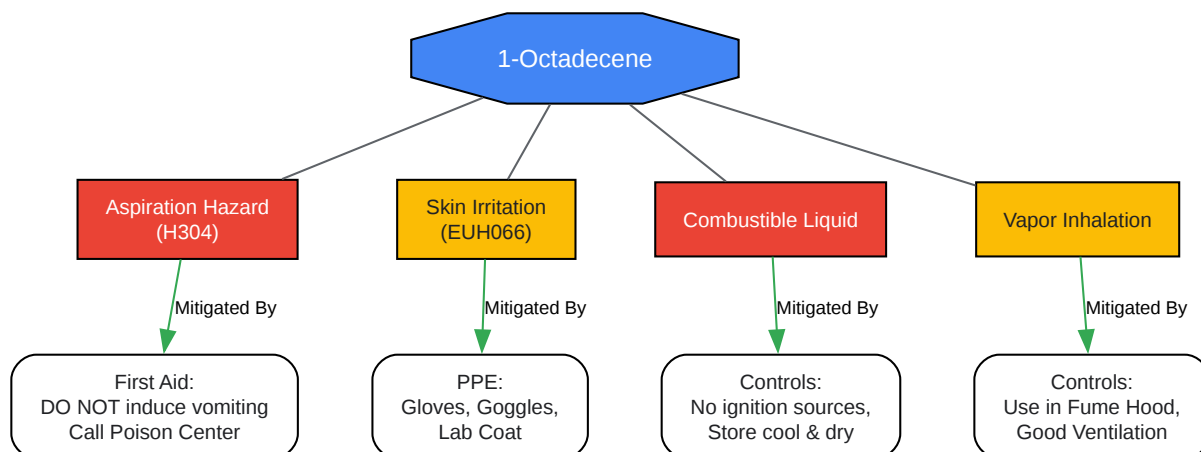
Visualized Workflows and Hazard Relationships

Diagrams help to visually reinforce safety procedures and the logical connections between hazards and protective measures.

Standard Laboratory Workflow

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Caption: Workflow for the safe handling of **1-Octadecene** from preparation to disposal.



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